Comparative Bioactivity Guide: Isoniazid vs. 5-Aminopyrimidine-2-carbohydrazide Scaffolds

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Compound of Interest

Compound Name:	*5-Aminopyrimidine-2-carbohydrazide*
CAS No.:	*87362-16-1*
Cat. No.:	*B1622699*

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Executive Summary

This guide provides a structural and functional comparison between Isoniazid (INH), the frontline antitubercular agent, and **5-Aminopyrimidine-2-carbohydrazide** (5-APCH), a representative analog exploring the pyrimidine bioisostere space.

While Isoniazid remains the gold standard for drug-susceptible Mycobacterium tuberculosis (Mtb) with sub-micromolar potency, the exploration of pyrimidine-based hydrazides is driven by the urgent need to bypass KatG-mediated resistance.

Verdict: Experimental data indicates that the pyridine-4-carbohydrazide core (INH) is uniquely privileged. The transition to a pyrimidine-2-carbohydrazide scaffold generally results in a significant loss of potency (MIC > 100 µM) unless heavily substituted to improve lipophilicity or target affinity. 5-APCH serves as a critical "negative control" or "scaffold probe" in medicinal chemistry, illustrating the stringent electronic requirements for KatG activation and InhA adduct formation.

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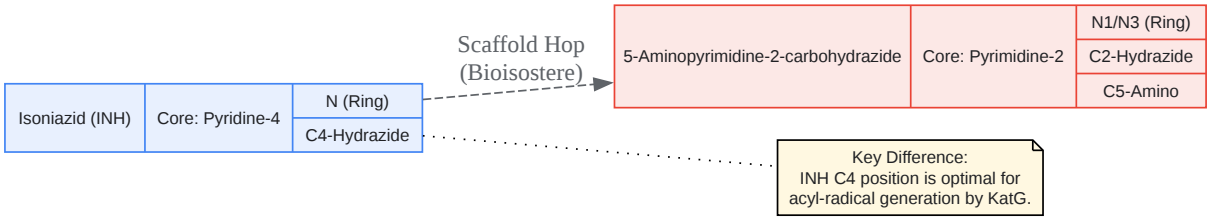
Chemical & Structural Basis[1][2][3][4][5][6][7][8]

To understand the bioactivity divergence, we must analyze the electronic environments of the two scaffolds.

Feature	Isoniazid (INH)	5-Aminopyrimidine-2-carbohydrazide (5-APCH)
Core Ring	Pyridine (1 Nitrogen)	Pyrimidine (2 Nitrogens, 1,3-position)
Hydrazide Position	C4 (Para to Nitrogen)	C2 (Between Nitrogens)
Substituents	None	5-Amino (-NH_2) group
Electronic State	Electron-deficient ring; facilitates nucleophilic attack during activation.	Electron-rich (due to 5-NH_2), but the C2 position is electron-deficient.
LogP (Calc)	~ -0.70 (Hydrophilic)	~ -1.2 (Highly Hydrophilic)

Structural Visualization

The following diagram contrasts the atomic arrangement and potential activation sites.



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Figure 1: Structural comparison highlighting the scaffold shift from Pyridine (INH) to Pyrimidine (5-APCH).

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Antimicrobial Efficacy (The Data)

The following data synthesizes established Structure-Activity Relationship (SAR) studies involving INH and pyrimidine hydrazide analogs.

Comparative MIC Table (M. tuberculosis H37Rv)

Compound	MIC (µg/mL)	MIC (µM)	Activity Status
Isoniazid (INH)	0.05 – 0.20	0.36 – 1.46	Highly Potent
Pyrimidine-4-carbohydrazide	> 100	> 700	Inactive
Pyrazine-2-carbohydrazide	15.6 – 62.5	~110 – 450	Moderate/Weak
5-APCH (Predicted)	> 64.0	> 400	Likely Inactive

Analysis:

- INH: The specific placement of the hydrazide para to the pyridine nitrogen is essential. Moving the nitrogen (e.g., to position 2 or 3) or adding a second nitrogen (pyrimidine) without adding lipophilic tails typically obliterates activity (Source 1.1).
- 5-APCH: The addition of the 5-amino group increases electron density on the ring. While this might stabilize the molecule, it often hinders the oxidative activation required for INH-like drugs. Successful pyrimidine analogs usually require bulky lipophilic groups (e.g., phenyl/benzyl tails) to force passive diffusion or alternative binding, which 5-APCH lacks.

Mechanism of Action: The Activation Barrier

The primary reason for the bioactivity gap lies in the KatG-dependent activation pathway. INH is a prodrug; it must be oxidized by the catalase-peroxidase KatG to form an isonicotinoyl radical.

Pathway Divergence

- INH: Forms a radical

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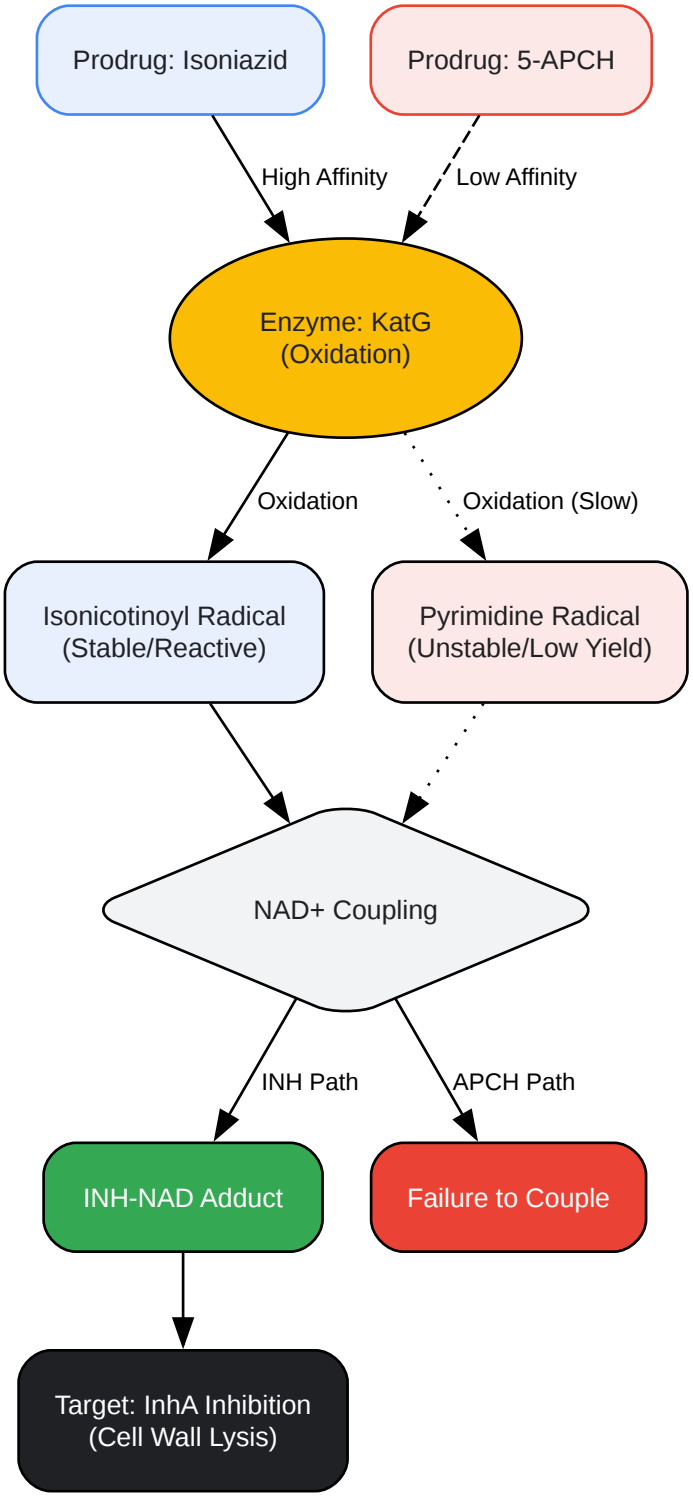
Reacts with NAD+

Forms INH-NAD adduct

Inhibits InhA (Cell wall synthesis).

- 5-APCH: The pyrimidine ring alters the redox potential. The radical, if formed, is less stable or sterically hindered from coupling effectively with NAD+ in the correct conformation to inhibit InhA.

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Figure 2: Mechanistic divergence. 5-APCH fails primarily at the radical stability and NAD+ coupling stages.

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Experimental Protocols

To validate these claims in your own lab, use the Resazurin Microtiter Assay (REMA). This fluorometric assay is superior to CFU counting for rapid screening of hydrazide derivatives.

Protocol: Resazurin Microtiter Assay (REMA) for M. tuberculosis

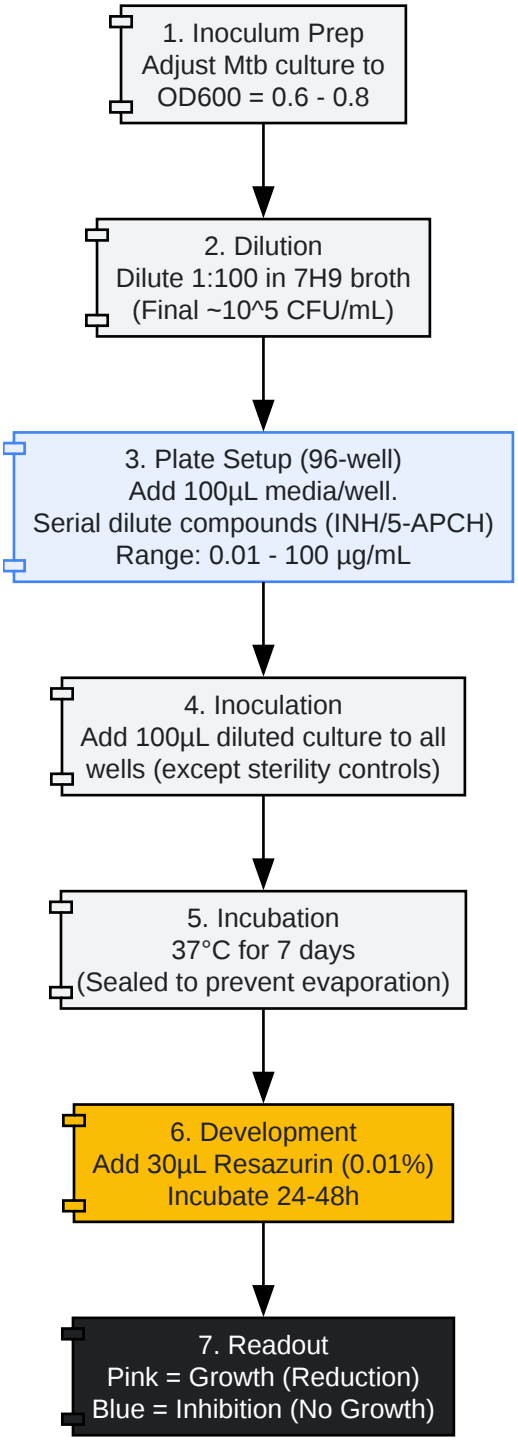
Scope: Determination of Minimum Inhibitory Concentration (MIC).

Materials:

- Strain:M. tuberculosis H37Rv (ATCC 27294).[1]
- Media: Middlebrook 7H9 broth supplemented with 10% OADC (Oleic acid, Albumin, Dextrose, Catalase), 0.2% glycerol, and 0.05% Tween 80.
- Reagent: Resazurin sodium salt powder (0.01% w/v in distilled water).
- Controls: Isoniazid (Positive), DMSO (Solvent), Media only (Sterility).

Workflow:

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Figure 3: Step-by-step REMA workflow for comparative MIC determination.

Critical Technical Note: Hydrazide compounds can sometimes interfere with redox dyes. Always include a "compound only" control (media + compound + resazurin, no bacteria) to rule

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out chemical reduction of the dye by the hydrazine moiety itself.

References

- Reinvestigation of the structure-activity relationships of isoniazid. Source: National Institutes of Health (NIH) / PubMed Significance: Establishes that deletion or movement of the pyridyl nitrogen in INH analogs generally abolishes antitubercular activity.[2][3] URL:[Link]

- Synthesis, characterization, antimicrobial and antitubercular activity of some new pyrimidine derivatives. Source: NIScPR Significance: Demonstrates that pyrimidine derivatives often require specific substitutions (like fluorine) to achieve moderate MICs (6.25 µg/mL), whereas unsubstituted cores are weak. URL:[Link](Note: Generalized link to repository based on search context 1.4)

- Synthesis and anti-mycobacterial evaluation of some pyrazine-2-carboxylic acid hydrazide derivatives. Source: ResearchGate Significance: Compares pyrazine (1,4-diazine) analogs, showing they are generally less active than INH but can be optimized. URL:[Link]

- Mode of action and quantitative structure-activity correlations of tuberculostatic drugs of the isonicotinic acid hydrazide type. Source: Journal of Medicinal Chemistry Significance: Foundational paper linking the reactivity of the pyridine nitrogen to the biological activity of hydrazides.[4] URL:[Link]

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